

ASB14780: A Technical Guide for the Investigation of Lipid Signaling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ASB14780

Cat. No.: B11936361

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ASB14780 is a potent and selective inhibitor of cytosolic phospholipase A2 alpha (cPLA2 α), a critical enzyme in the initiation of the arachidonic acid cascade and subsequent production of lipid signaling molecules known as eicosanoids.[1][2][3] This technical guide provides an in-depth overview of **ASB14780**, its mechanism of action, and its application in studying lipid signaling. It is designed to equip researchers, scientists, and drug development professionals with the necessary information to effectively utilize this compound in their studies.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a research compound is paramount for its effective use in experimental settings.

Property	Value	Reference
Chemical Name	3-(3-Phenethyl)-1-(4-phenoxyphenyl)-1H-indol-5-yl)propanoic acid tris salt	
Molecular Formula	C ₃₁ H ₂₇ NO ₃ • C ₄ H ₁₁ NO ₃	[1]
Molecular Weight	582.7 g/mol	[1]
CAS Number	1069046-00-9	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	[1][2][3]
Storage	Store at -20°C	[1][3]

Mechanism of Action and Biological Activity

ASB14780 exerts its effects through the specific inhibition of cPLA2 α . This enzyme is responsible for the hydrolysis of phospholipids at the sn-2 position, leading to the release of arachidonic acid, a precursor to a wide range of bioactive lipid mediators.

In Vitro Activity

Parameter	Value	Species/System	Reference
IC ₅₀ (cPLA2 α)	20 nM	Not specified	[1][2][3]
Selectivity	No inhibition of secreted PLA2 α (sPLA2 α) at 10 μ M	Not specified	[1][2][3]

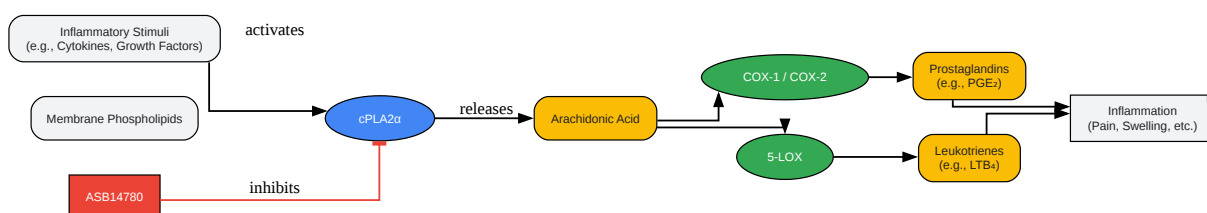
In Vivo Activity

ASB14780 is orally bioavailable and has demonstrated efficacy in various animal models of inflammatory diseases.[1][2][3]

Animal Model	Effect	Reference
Diet-induced liver injury	Improved	[1][2][3]
CCl4-induced hepatic fibrosis	Improved	[1][2][3]
Inflammatory responses	Inhibited cPLA2 α -dependent responses in guinea pig and human whole-blood assays	[1][2][3]

Signaling Pathways

The inhibition of cPLA2 α by **ASB14780** has significant downstream effects on lipid signaling pathways. The following diagram illustrates the central role of cPLA2 α and the impact of its inhibition.



[Click to download full resolution via product page](#)

ASB14780 inhibits cPLA2 α , blocking arachidonic acid release and eicosanoid production.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections provide protocols for key experiments involving **ASB14780**.

In Vitro cPLA2 α Inhibition Assay

This protocol outlines a common method for assessing the inhibitory activity of compounds like **ASB14780** on cPLA2 α .

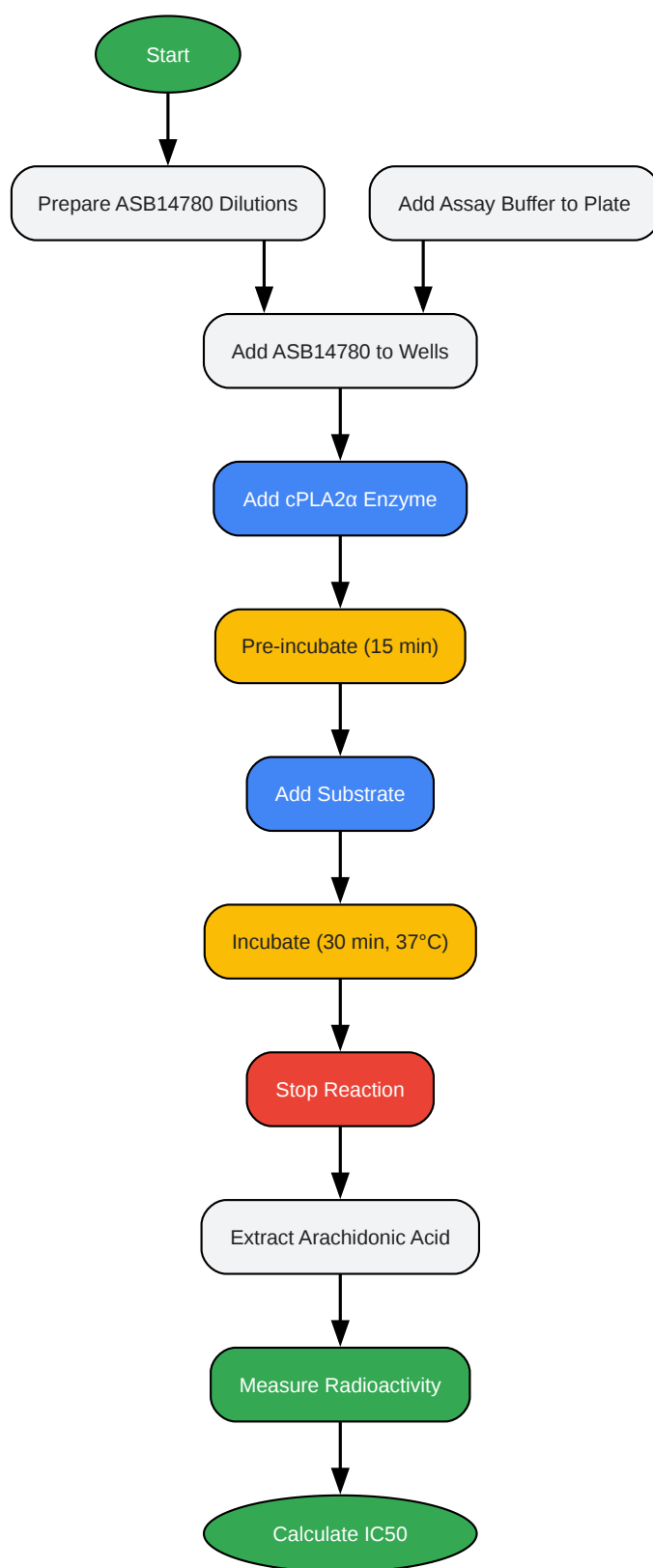
Materials:

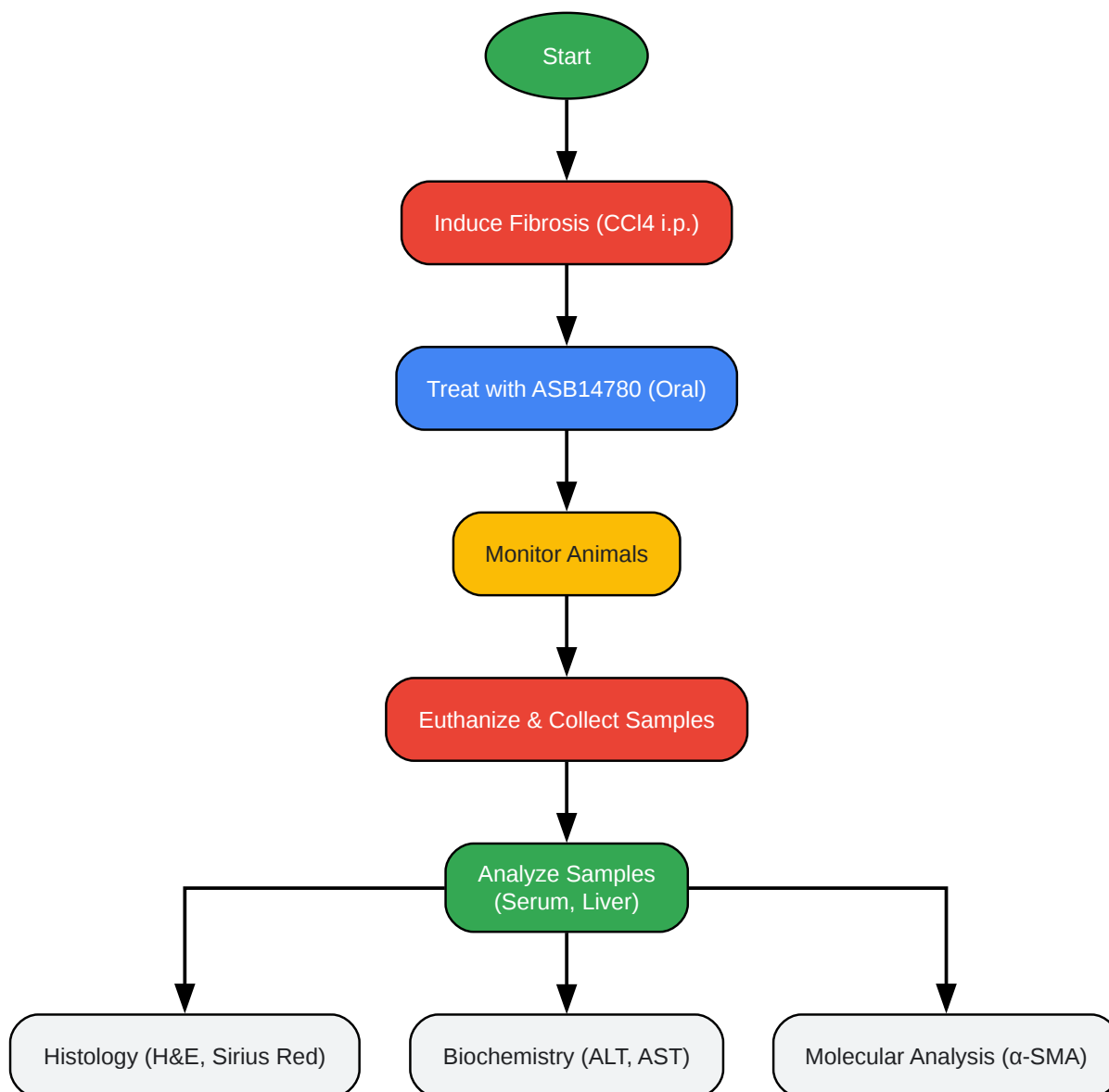
- Recombinant human cPLA2 α
- Phospholipid substrate (e.g., 1-palmitoyl-2-[1-¹⁴C]arachidonoyl-sn-glycero-3-phosphocholine)
- Assay buffer (e.g., 100 mM HEPES, pH 7.5, containing 1 mM CaCl₂, 0.5 mg/mL BSA)
- **ASB14780** stock solution (in DMSO)
- Scintillation cocktail
- Microplate and scintillation counter

Procedure:

- Prepare serial dilutions of **ASB14780** in DMSO.
- In a microplate, add the assay buffer.
- Add the **ASB14780** dilutions to the wells. Include a vehicle control (DMSO only).
- Add the recombinant cPLA2 α enzyme to the wells and pre-incubate for 15 minutes at room temperature.
- Initiate the reaction by adding the radiolabeled phospholipid substrate.
- Incubate the plate for 30 minutes at 37°C.
- Stop the reaction by adding a stop solution (e.g., 2 M HCl).
- Extract the released [¹⁴C]arachidonic acid using an organic solvent (e.g., ethyl acetate).
- Transfer the organic phase to a scintillation vial, evaporate the solvent, and add scintillation cocktail.

- Measure the radioactivity using a scintillation counter.
- Calculate the percentage of inhibition for each concentration of **ASB14780** and determine the IC₅₀ value.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ASB 14780 | Phospholipases | Tocris Bioscience [tocris.com]
- 2. ASB 14780 | TargetMol [targetmol.com]
- 3. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [ASB14780: A Technical Guide for the Investigation of Lipid Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11936361#asb14780-for-studying-lipid-signaling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com